

# Periplocoside M: A Technical Guide to its Origin, Isolation, and Characterization

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## Compound of Interest

Compound Name: *Periplocoside M*

Cat. No.: *B15595590*

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## Abstract

**Periplocoside M**, a C21-steroidal glycoside, is a naturally occurring compound isolated from the root of *Periploca sepium* Bunge. This technical guide provides a comprehensive overview of its origin, detailed experimental protocols for its isolation and characterization, and a summary of its known biological activities. The information presented is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

## Origin and Natural Source

**Periplocoside M** is a secondary metabolite found in the plant species *Periploca sepium* Bunge, a member of the Asclepiadaceae family. This plant has a history of use in traditional Chinese medicine. The primary source of **Periplocoside M** is the root of the plant, from which it is extracted and purified.

## Physicochemical Properties

Detailed physicochemical data for **Periplocoside M** is limited in publicly available literature. However, based on its classification as a C21-steroidal glycoside, it is expected to be a relatively complex molecule with a steroidal core and a sugar moiety.

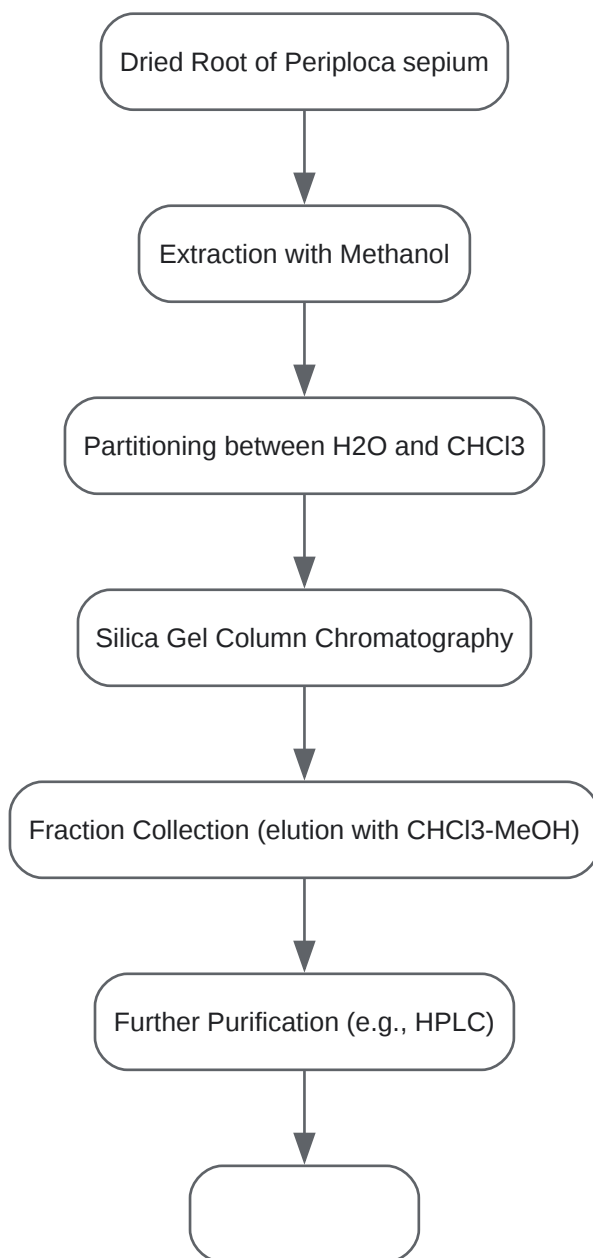
Property	Data
Molecular Formula	Not explicitly found in search results
Molecular Weight	Not explicitly found in search results
Appearance	Not explicitly found in search results
Solubility	Not explicitly found in search results

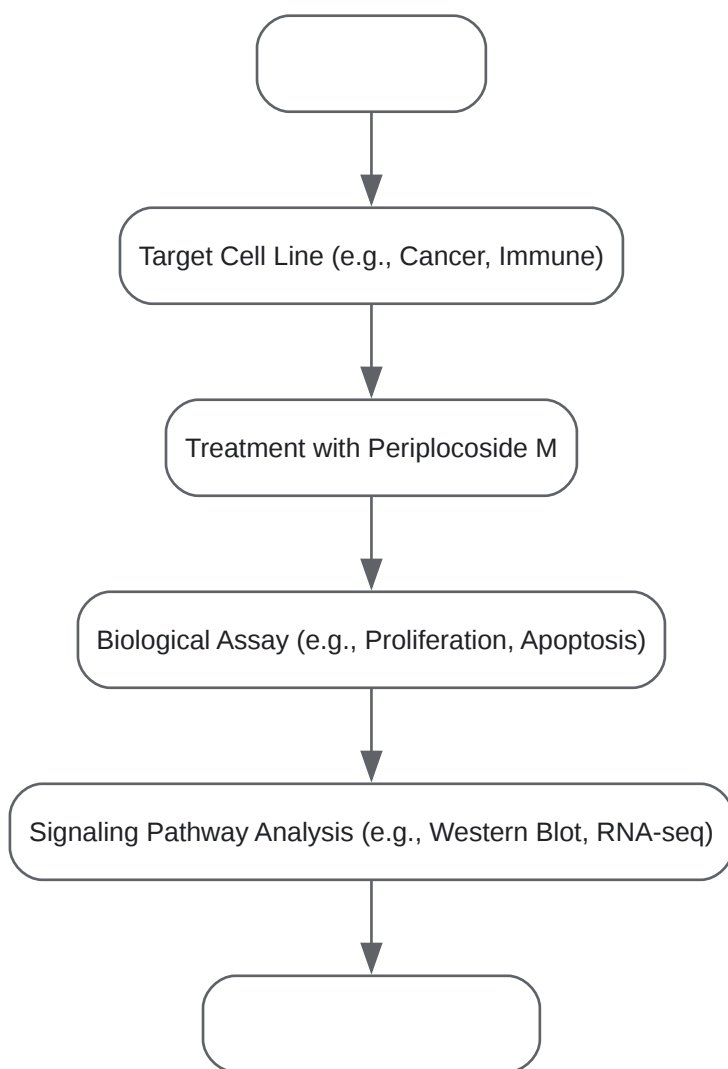
## Experimental Protocols

### Isolation of Periplocoside M

The isolation of **Periplocoside M** was first described by Itokawa et al. in their 1988 publication, "Studies on chemical constituents of antitumor fraction from *Periploca sepium*. IV. Structures of new pregnane glycosides, periplocosides D, E, L, and M"[1]. While the full experimental details are contained within the original publication, a general workflow can be inferred from similar studies on related compounds.

Diagram of a General Isolation Workflow:





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## References

- 1. rsc.org [rsc.org]
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